

Independent Verification of TT01001's Mechanism of Action: A Comparative Guide

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Compound of Interest

Compound Name: TT01001

Cat. No.: B15617743

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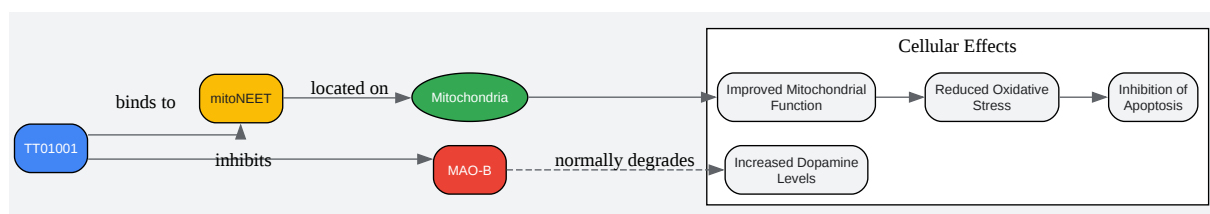
This guide provides an objective comparison of **TT01001**'s performance with alternative molecules, supported by available experimental data. The information is presented to facilitate independent verification and further research into the therapeutic potential of **TT01001**.

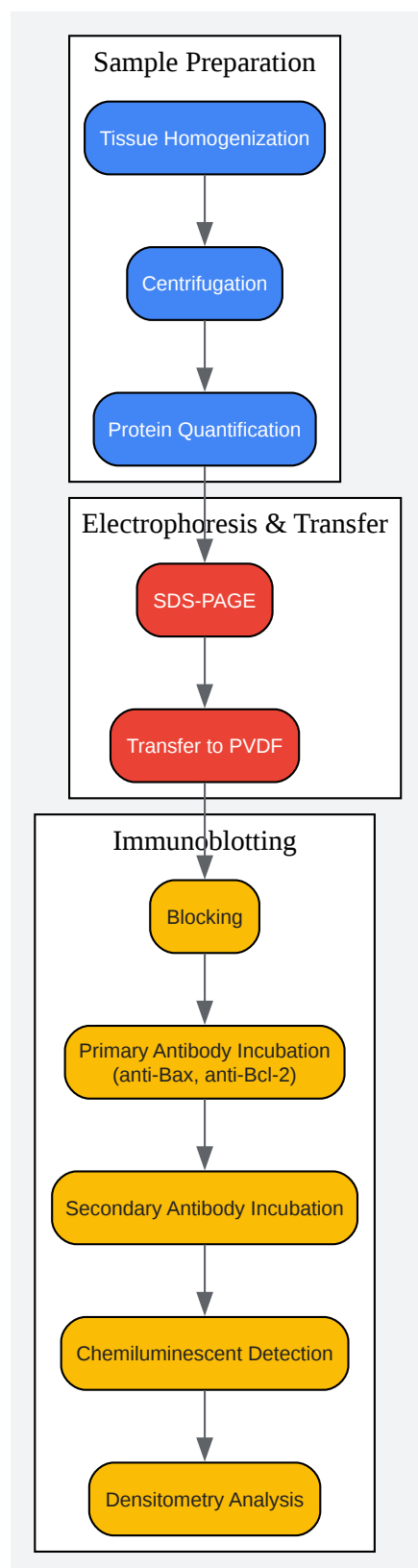
Introduction to TT01001

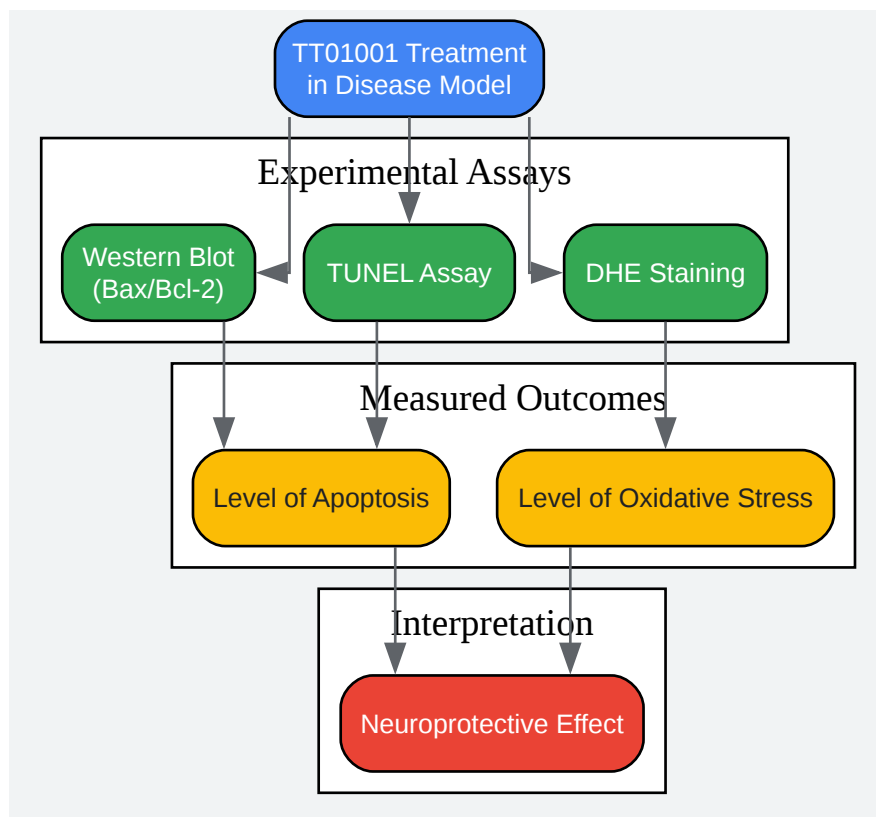
TT01001 is a novel small molecule with a dual mechanism of action, functioning as both a selective agonist for the mitochondrial outer membrane protein mitoNEET and an inhibitor of monoamine oxidase B (MAO-B).^[1] Its therapeutic potential is being explored in the context of type II diabetes and neurological disorders, primarily attributed to its ability to mitigate mitochondrial dysfunction, reduce oxidative stress, and inhibit neuronal apoptosis.^{[2][3]}

Mechanism of Action of TT01001

TT01001's primary mode of action involves its direct interaction with mitoNEET, a protein implicated in regulating mitochondrial iron and reactive oxygen species (ROS) homeostasis. By binding to mitoNEET, **TT01001** is proposed to stabilize mitochondrial function, thereby preventing the downstream cascade of events leading to cellular damage. Additionally, **TT01001** inhibits MAO-B, an enzyme responsible for the degradation of dopamine and other neurotransmitters. This inhibition can lead to increased dopamine levels and has neuroprotective effects. The IC₅₀ value for **TT01001**'s inhibition of MAO-B has been reported as 8.84 μ M.^[1]







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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. TT01001 attenuates oxidative stress and neuronal apoptosis by preventing mitoNEET-mediated mitochondrial dysfunction after subarachnoid hemorrhage in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. A novel MitoNEET ligand, TT01001, improves diabetes and ameliorates mitochondrial function in db/db mice - PubMed [pubmed.ncbi.nlm.nih.gov]
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